

stability and proper storage of 7-Hydroxymethotrexate-d3 solutions

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Compound of Interest

Compound Name: 7-Hydroxymethotrexate-d3

Cat. No.: B12394060

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Technical Support Center: 7-Hydroxymethotrexate-d3 Solutions

This technical support center provides guidance on the stability and proper storage of **7-Hydroxymethotrexate-d3** solutions for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **7-Hydroxymethotrexate-d3**?

A1: **7-Hydroxymethotrexate-d3** is available as a solid (powder) or in a pre-dissolved solution. For optimal stability, adhere to the following storage recommendations:

- Solid Form: Store at -20°C. It is stable for at least two years under these conditions.
- In Solvent: Solutions of **7-Hydroxymethotrexate-d3** should be stored at -80°C.

Q2: How long is **7-Hydroxymethotrexate-d3** stable in solution?

A2: The stability of **7-Hydroxymethotrexate-d3** in solution is dependent on the solvent and storage temperature. One supplier suggests that in DMSO, it is stable for up to 2 weeks at 4°C and for 6 months at -80°C. For the non-deuterated form, 7-Hydroxymethotrexate, studies in

human plasma have shown it to be stable for up to 120 hours at room temperature with less than 16.7% degradation.[1]

Q3: What solvents are suitable for dissolving **7-Hydroxymethotrexate-d3**?

A3: **7-Hydroxymethotrexate-d3** is commonly dissolved in dimethyl sulfoxide (DMSO). For analytical purposes, stock solutions of the non-deuterated form are often prepared in a mixture of 5% ammonium hydroxide in water or a TRIS-HCl buffer (pH 8) with acetonitrile to ensure stability and solubility.[1][2]

Q4: Is **7-Hydroxymethotrexate-d3** sensitive to light?

A4: The parent compound, methotrexate, is known to be sensitive to light, which can cause degradation.[3] Therefore, it is best practice to protect solutions of **7-Hydroxymethotrexate-d3** from light by using amber vials or by wrapping containers in aluminum foil, especially during storage and handling.

Q5: How does pH affect the stability of **7-Hydroxymethotrexate-d3** solutions?

A5: The stability of the parent compound, methotrexate, is pH-dependent. It is generally more stable in neutral to slightly alkaline conditions. Acidic conditions can lead to degradation. To maintain the stability of **7-Hydroxymethotrexate-d3** solutions, it is recommended to use buffers in the neutral to slightly alkaline pH range if aqueous solutions are required for your experiments.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Degradation of 7-Hydroxymethotrexate-d3 solution due to improper storage.	Verify that the solution has been stored at the correct temperature (-80°C) and protected from light. Prepare fresh solutions if degradation is suspected.
Repeated freeze-thaw cycles.	Aliquot the stock solution into smaller, single-use volumes to minimize the number of freeze-thaw cycles.	
Low analytical signal (e.g., in LC-MS/MS)	Adsorption of the analyte to container surfaces.	Use low-adsorption polypropylene or silanized glass vials for storage and sample preparation.
Degradation in the analytical method.	Ensure the mobile phase and sample diluent are at a compatible pH. Minimize the time samples are held at room temperature in the autosampler.	
Precipitation of the compound in solution	Low solubility in the chosen solvent or buffer.	Ensure the solvent is appropriate for the desired concentration. For aqueous solutions, consider adjusting the pH to a more alkaline range to improve solubility.
Exceeding the solubility limit upon cooling or freezing.	Prepare solutions at a concentration known to be soluble under the storage conditions. If precipitation occurs upon thawing, gently warm and vortex the solution	

to redissolve the compound
before use.

Quantitative Stability Data

The following tables summarize the available stability data for 7-Hydroxymethotrexate and its deuterated form.

Table 1: Stability of **7-Hydroxymethotrexate-d3** in Solvent

Solvent	Temperature	Duration	Stability
DMSO	-80°C	6 months	Stable
DMSO	-20°C	1 month	Stable

Data is based on supplier information.

Table 2: Stability of 7-Hydroxymethotrexate (Non-deuterated) in Human Plasma

Condition	Concentration	Duration	Average Percent Change from Baseline
Room Temperature	Low and High	120 hours	≤ 16.7%
3 Freeze-Thaw Cycles	Low and High	N/A	≤ 15.2%

Data adapted from a study on the non-deuterated compound.[\[1\]](#)

Experimental Protocols

Protocol: Stability-Indicating High-Performance Liquid Chromatography (HPLC) Assay

This protocol provides a general framework for assessing the stability of **7-Hydroxymethotrexate-d3** solutions.

1. Objective: To determine the concentration of **7-Hydroxymethotrexate-d3** over time under specific storage conditions and to detect the presence of any degradation products.

2. Materials:

- **7-Hydroxymethotrexate-d3**
- HPLC-grade solvents (e.g., acetonitrile, methanol)
- HPLC-grade water
- Buffers (e.g., phosphate, acetate)
- Calibrated HPLC system with a UV or mass spectrometric detector
- C18 reversed-phase HPLC column

3. Preparation of Solutions:

- Stock Solution: Accurately weigh and dissolve **7-Hydroxymethotrexate-d3** in a suitable solvent (e.g., DMSO) to prepare a concentrated stock solution (e.g., 1 mg/mL).
- Working Solutions: Dilute the stock solution with the appropriate solvent or buffer to the desired concentration for the stability study.

4. Stability Study Conditions:

- Store aliquots of the working solutions under the desired conditions (e.g., different temperatures, protected from light vs. exposed to light, different pH values).
- At specified time points (e.g., 0, 24, 48, 72 hours, 1 week, 1 month), remove an aliquot for analysis.

5. HPLC Analysis:

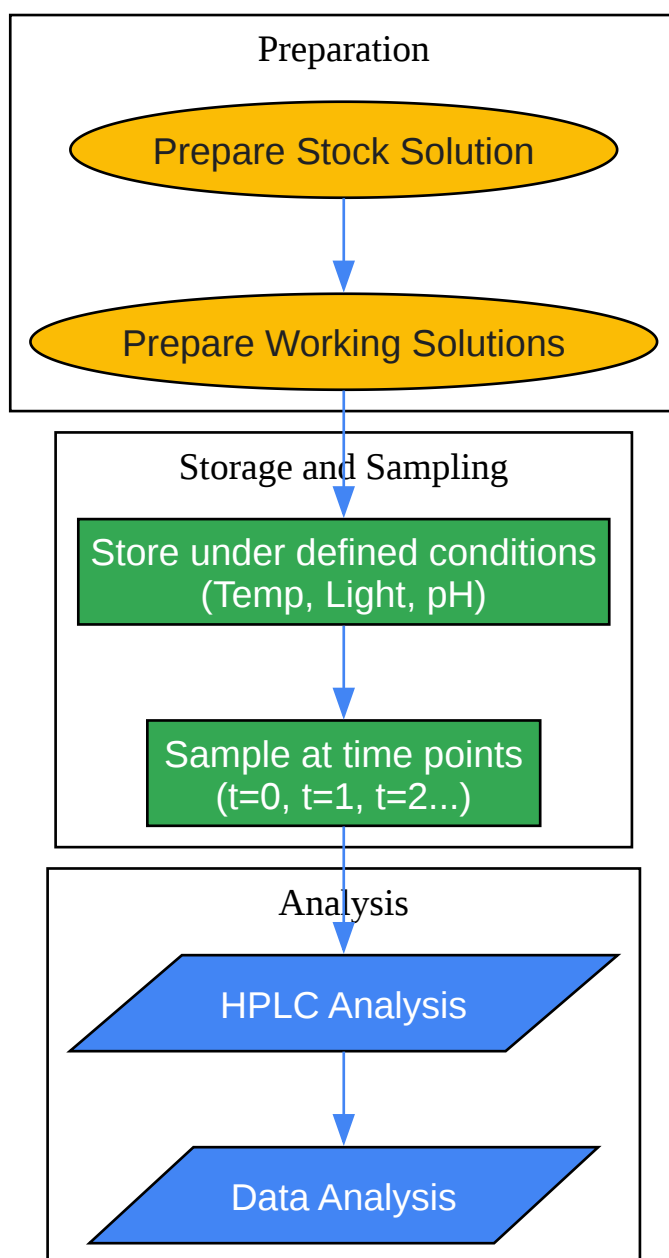
- Mobile Phase: A typical mobile phase for the analysis of methotrexate and its metabolites consists of a mixture of an aqueous buffer (e.g., 50 mM ammonium acetate, pH 6.0) and an organic solvent (e.g., methanol or acetonitrile).[4]

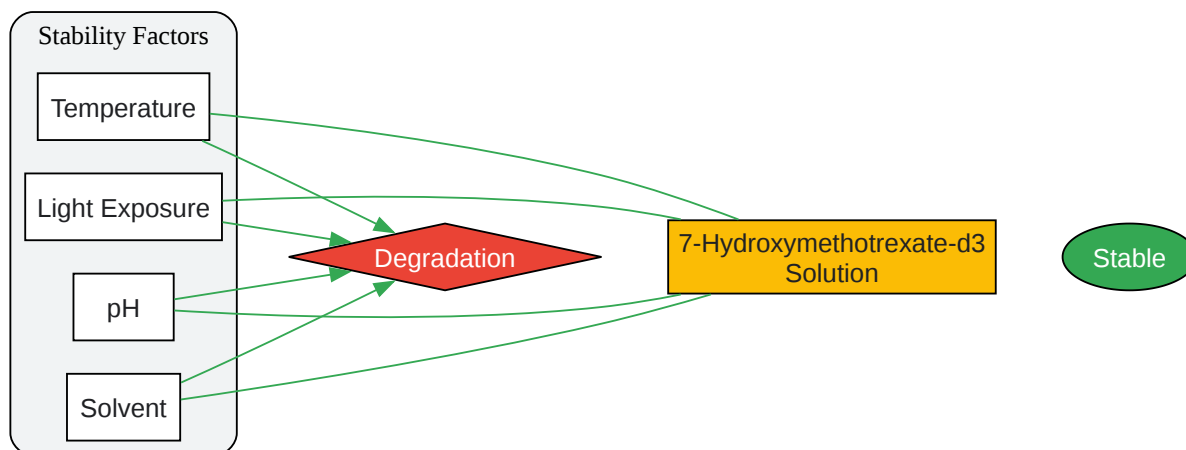
- Gradient Elution: A gradient elution may be necessary to separate the parent compound from any potential degradation products.
- Detection: Monitor the elution profile at a suitable wavelength (e.g., 313 nm for UV detection) or by mass spectrometry.[5]
- Quantification: Calculate the concentration of **7-Hydroxymethotrexate-d3** at each time point by comparing the peak area to a calibration curve prepared from freshly made standards.

6. Data Analysis:

- Plot the concentration of **7-Hydroxymethotrexate-d3** as a function of time for each storage condition.
- Examine the chromatograms for the appearance of new peaks, which may indicate degradation products.

Visualizations





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References

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